

Experimental protocol for the synthesis of (4-Chlorothiazol-5-yl)methanol

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Compound of Interest

Compound Name: (4-Chlorothiazol-5-yl)methanol

CAS No.: 1025936-09-7

Cat. No.: B1278984

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An Application Note for the Synthesis of (4-Chlorothiazol-5-yl)methanol

Abstract

(4-Chlorothiazol-5-yl)methanol is a key heterocyclic building block in medicinal chemistry and drug discovery, serving as a crucial intermediate for the synthesis of various biologically active compounds. This document provides a detailed, field-tested experimental protocol for the synthesis of (4-Chlorothiazol-5-yl)methanol via the selective reduction of 4-chlorothiazole-5-carboxaldehyde. The protocol emphasizes safety, reproducibility, and high-yield production, incorporating expert insights into the causality of each step. It is intended for researchers, chemists, and professionals in the pharmaceutical and life sciences industries.

Introduction and Significance

Thiazole derivatives are integral to numerous pharmaceuticals due to their wide range of biological activities. (4-Chlorothiazol-5-yl)methanol, in particular, offers a versatile scaffold with two distinct reactive sites: the hydroxyl group and the chloro-substituted thiazole ring. This structure allows for subsequent functionalization, making it a valuable precursor in the development of novel therapeutic agents. The protocol herein describes a robust and efficient

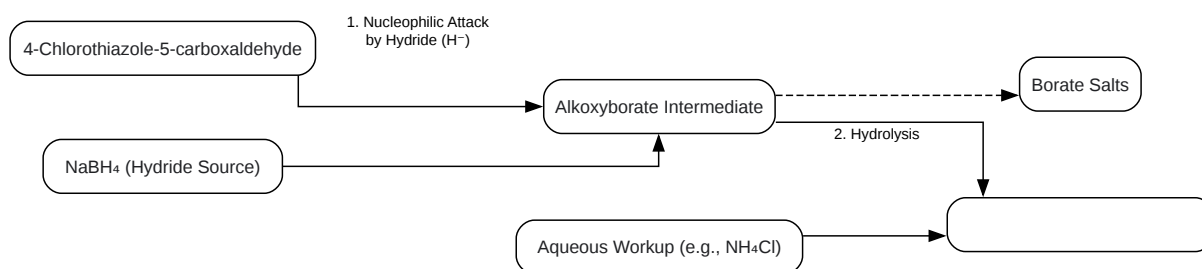
method for its preparation using sodium borohydride, a mild and selective reducing agent that is well-suited for laboratory-scale synthesis.[1][2]

Reaction Scheme & Mechanism

The synthesis proceeds via the nucleophilic addition of a hydride ion from sodium borohydride to the electrophilic carbonyl carbon of 4-chlorothiazole-5-carboxaldehyde. This reduction specifically targets the aldehyde group to yield the corresponding primary alcohol.[2][3]

Reaction: 4-Chlorothiazole-5-carboxaldehyde → **(4-Chlorothiazol-5-yl)methanol**

Mechanism: The reaction is initiated by the transfer of a hydride ion (H^-) from the borohydride complex (BH_4^-) to the carbonyl carbon. The carbon-oxygen double bond is highly polarized, rendering the carbon atom electron-deficient and susceptible to nucleophilic attack.[3] This addition forms a tetracoordinate borate ester intermediate. Subsequent workup with a mild acid or water hydrolyzes this intermediate to liberate the final alcohol product and a boron-containing byproduct.[4]



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Caption: Mechanism of aldehyde reduction using sodium borohydride.

Health and Safety Precautions

All manipulations should be performed inside a certified chemical fume hood. Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant

gloves, is mandatory.

- 4-Chlorothiazole-5-carboxaldehyde: May cause skin and eye irritation. Avoid inhalation of dust.[\[5\]](#)
- Sodium Borohydride (NaBH_4): Flammable solid. Reacts with water and acids to produce flammable hydrogen gas.[\[1\]](#) Causes skin irritation and serious eye damage. Handle with care and avoid contact with moisture.
- Methanol (MeOH): Highly flammable liquid and vapor. Toxic if swallowed, in contact with skin, or if inhaled.[\[6\]](#)[\[7\]](#) Causes damage to organs (optic nerve).[\[6\]](#)[\[7\]](#)
- Ethyl Acetate & Hexanes: Flammable liquids. May cause drowsiness or dizziness. Use in a well-ventilated area.

Refer to the Safety Data Sheets (SDS) for all chemicals before commencing the experiment.[\[8\]](#)

An emergency eyewash station and safety shower must be readily accessible.[\[7\]](#)

Materials and Equipment

Reagents

Reagent	CAS Number	Molecular Formula	MW (g/mol)	Purity	Supplier
4-Chlorothiazole-5-carboxaldehyde	104146-17-0	C ₄ H ₂ ClNOS	147.58	≥95%	Major chemical suppliers
Sodium Borohydride (NaBH ₄)	16940-66-2	NaBH ₄	37.83	≥98%	Major chemical suppliers
Methanol (MeOH), Anhydrous	67-56-1	CH ₄ O	32.04	≥99.8%	Major chemical suppliers
Ethyl Acetate (EtOAc)	141-78-6	C ₄ H ₈ O ₂	88.11	ACS Grade	Major chemical suppliers
Hexanes	110-54-3	C ₆ H ₁₄	86.18	ACS Grade	Major chemical suppliers
Saturated Ammonium Chloride (NH ₄ Cl)	12125-02-9	NH ₄ Cl	53.49	ACS Grade	Major chemical suppliers
Anhydrous Magnesium Sulfate (MgSO ₄)	7487-88-9	MgSO ₄	120.37	ACS Grade	Major chemical suppliers

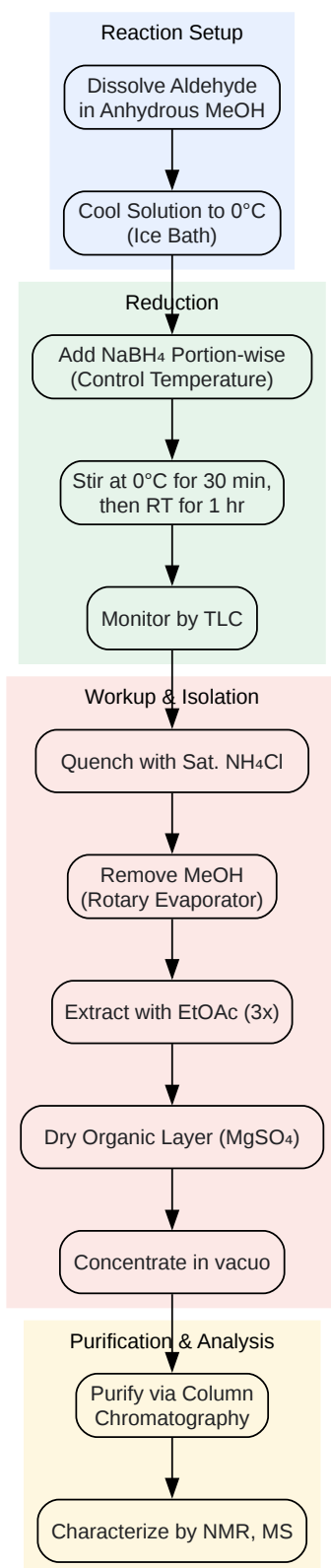
Equipment

- Round-bottom flasks (50 mL and 100 mL)
- Magnetic stirrer and stir bars

- Ice bath
- Separatory funnel (250 mL)
- Rotary evaporator
- Glassware for column chromatography
- TLC plates (silica gel 60 F₂₅₄)
- NMR tubes and spectrometer

Detailed Experimental Protocol

This protocol outlines the synthesis starting from 1.0 g of the aldehyde.



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Caption: Experimental workflow for the synthesis of **(4-Chlorothiazol-5-yl)methanol**.

Step 1: Reaction Setup

- To a 100 mL round-bottom flask equipped with a magnetic stir bar, add 4-chlorothiazole-5-carboxaldehyde (1.0 g, 6.78 mmol).
- Add anhydrous methanol (20 mL) to dissolve the aldehyde completely.
- Place the flask in an ice-water bath and stir the solution for 10-15 minutes until the internal temperature equilibrates to 0-5°C.

Step 2: Reduction

- Slowly add sodium borohydride (0.38 g, 10.17 mmol, 1.5 equivalents) to the cooled solution in small portions over 15 minutes.
 - Causality: Portion-wise addition is critical to control the exothermic reaction and prevent the temperature from rising significantly, which could lead to side reactions. It also manages the rate of hydrogen gas evolution.[\[1\]](#)
- After the addition is complete, continue stirring the reaction mixture at 0°C for 30 minutes.
- Remove the ice bath and allow the reaction to warm to room temperature. Continue stirring for an additional 1-2 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) using a 3:1 Hexanes:Ethyl Acetate eluent system. The reaction is complete when the starting aldehyde spot has been fully consumed.

Step 3: Workup and Isolation

- Cool the flask again in an ice bath.
- Carefully quench the reaction by the dropwise addition of saturated aqueous ammonium chloride solution (~15 mL) to decompose any excess sodium borohydride.
 - Causality: A mild acidic quench using NH_4Cl is preferred over strong acids to prevent potential side reactions or degradation of the acid-sensitive thiazole ring.[\[4\]](#) It also facilitates the hydrolysis of the borate ester intermediate.[\[4\]](#)

- Remove the methanol from the mixture using a rotary evaporator.
- Transfer the resulting aqueous slurry to a separatory funnel and extract the product with ethyl acetate (3 x 30 mL).
- Combine the organic layers, wash with brine (1 x 20 mL), and dry over anhydrous magnesium sulfate (MgSO₄).
- Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude product as a pale yellow oil or solid.

Purification and Characterization

The crude product can be purified by flash column chromatography on silica gel.

- Eluent System: A gradient of 10% to 40% Ethyl Acetate in Hexanes.
- Procedure:
 - Load the crude product onto a silica gel column.
 - Elute with the solvent system, collecting fractions.
 - Monitor fractions by TLC.
 - Combine the pure fractions and remove the solvent under reduced pressure to afford **(4-Chlorothiazol-5-yl)methanol** as a white to off-white solid.
- Expected Yield: 85-95%.
- Storage: Store the final product in a dry, cool environment (2-8°C).[9]

Characterization Data:

- ¹H NMR (400 MHz, CDCl₃): δ 8.65 (s, 1H, thiazole-H), 4.85 (s, 2H, -CH₂OH), ~2.5 (br s, 1H, -OH).

- Note: The chemical shift of the hydroxyl proton (-OH) can vary depending on concentration and solvent purity.
- ^{13}C NMR (101 MHz, CDCl_3): δ 152.0 (C-Cl), 148.5 (C-H), 135.0 (C- CH_2OH), 58.0 (- CH_2OH).
 - Note: Predicted chemical shifts. Actual values should be confirmed experimentally.

Troubleshooting Guide

Issue	Possible Cause	Solution
Incomplete Reaction	Insufficient reducing agent; low reaction time/temperature.	Add more NaBH_4 (0.2 eq.) and allow the reaction to stir for a longer duration. Ensure the NaBH_4 is fresh and has been stored properly.
Low Yield	Product loss during extraction; incomplete quenching.	Ensure pH is neutral or slightly basic before extraction to maximize recovery of the alcohol. Perform multiple extractions.
Impure Product	Inefficient purification; presence of borate salts.	Ensure the workup is thorough to remove all water-soluble byproducts. Optimize the gradient for column chromatography for better separation.

References

- Sigma-Aldrich. (n.d.). Safety Data Sheet: 4-Chlorothiazole-5-carboxaldehyde.
- Organic Chemistry Portal. (n.d.). Sodium Borohydride. Common Organic Chemistry. [\[Link\]](#)
- Cheng, C., Chang, C., Chen, C., & Lo, Y. (2015). Sodium borohydride removes aldehyde inhibitors for enhancing biohydrogen fermentation. Bioresource Technology, 197, 323-328. [\[Link\]](#)

- Fisher Scientific. (n.d.). Safety Data Sheet: 5-Thiazoleethanol, 4-methyl-.
- Reagent Guide. (2011). Sodium Borohydride (NaBH₄) As A Reagent In Organic Chemistry. Master Organic Chemistry. [\[Link\]](#)
- BLD Pharm. (n.d.). **(4-Chlorothiazol-5-yl)methanol**.
- Actylis Lab Solutions. (2024). Safety Data Sheet: Methanol.
- Medline. (n.d.). Safety Data Sheet: Methanol.
- The Royal Society of Chemistry. (n.d.). Supporting Information.
- ChemScene. (n.d.). **(4-Chlorothiazol-5-yl)methanol**.
- Clark, J. (2015). Reduction of aldehydes and ketones. Chemguide. [\[Link\]](#)
- American Chemical Society. (2016). NMR Chemical Shifts of Trace Impurities: Industrially Preferred Solvents Used in Process and Green Chemistry. Organic Process Research & Development.
- CymitQuimica. (n.d.). 4-Chlorothiazole-5-carboxaldehyde.
- Reddit. (2013). Reduction of an aldehyde with sodium borohydride/ hydrolysis of the borate ester. r/chemistry. [\[Link\]](#)
- American Elements. (n.d.). 4-Chlorothiazole-5-carboxaldehyde.

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Sources

- 1. Sodium Borohydride [\[commonorganicchemistry.com\]](https://commonorganicchemistry.com)
- 2. masterorganicchemistry.com [\[masterorganicchemistry.com\]](https://masterorganicchemistry.com)
- 3. chemguide.co.uk [\[chemguide.co.uk\]](https://chemguide.co.uk)
- 4. reddit.com [\[reddit.com\]](https://reddit.com)
- 5. fishersci.com [\[fishersci.com\]](https://fishersci.com)
- 6. actylislab.com [\[actylislab.com\]](https://actylislab.com)

- [7. medline.com \[medline.com\]](#)
- [8. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [9. 1025936-09-7\[\(4-Chlorothiazol-5-yl\)methanol\]BLD Pharm \[bldpharm.com\]](#)
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